

Application Notes and Protocols for Bromo-PEG2-bromide Stock Solutions

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Compound of Interest		
Compound Name:	Bromo-PEG2-bromide	
Cat. No.:	B1667888	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Bromo-PEG2-bromide is a homobifunctional crosslinker and PEGylating agent widely utilized in bioconjugation, pharmaceutical research, and the development of Proteolysis Targeting Chimeras (PROTACs).[1][2] Its structure features a diethylene glycol (PEG2) spacer flanked by two reactive bromide groups. The bromide serves as an excellent leaving group for nucleophilic substitution reactions, enabling the covalent linkage of biomolecules.[3][4][5] The hydrophilic PEG spacer enhances the solubility and can improve the pharmacokinetic properties of the resulting conjugates.[3][6][7] This document provides detailed guidelines for the proper storage and handling of Bromo-PEG2-bromide stock solutions to ensure their stability and optimal performance in experimental settings.

Physicochemical Properties

Property	- Value	Reference
Chemical Formula	C6H12Br2O2	[3]
Molecular Weight	275.97 g/mol	[1][6]
CAS Number	31255-10-4	[1][3][4]
Appearance	Colorless to light yellow liquid	[1]
Purity	Typically >98%	[3][4]



Storage and Stability of Stock Solutions

Proper storage is critical to prevent the degradation of **Bromo-PEG2-bromide** and maintain its reactivity. The terminal bromoalkane groups are susceptible to hydrolysis, which can be accelerated by the presence of moisture.[8]

Form	Storage Temperature	Recommended Duration	Key Considerations
Pure Compound	-20°C	Up to 3 years	Store in a dry, dark place.
4°C	Up to 2 years	For shorter-term storage.	
In Anhydrous Solvent	-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles.[1]
-20°C	Up to 1 month	Use freshly opened, anhydrous solvent.[1]	

Solubility

The hydrophilic PEG spacer increases the solubility of **Bromo-PEG2-bromide** in aqueous media.[3][4] For creating stock solutions, organic solvents are typically used.

Solvent	Concentration	Comments
Dimethyl Sulfoxide (DMSO)	100 mg/mL (362.36 mM)	Hygroscopic; use newly opened DMSO. Warming and sonication may be required.[1]

Experimental Protocols

Protocol 1: Preparation of a Bromo-PEG2-bromide Stock Solution



This protocol describes the preparation of a 10 mM stock solution in anhydrous DMSO.

Materials:

- Bromo-PEG2-bromide
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes
- Calibrated micropipettes

Procedure:

- Allow the Bromo-PEG2-bromide vial to equilibrate to room temperature before opening to minimize moisture condensation.
- In a chemical fume hood, carefully weigh the required amount of **Bromo-PEG2-bromide**.
- Add the appropriate volume of anhydrous DMSO to achieve a 10 mM concentration (e.g., for 1 mg of Bromo-PEG2-bromide, add approximately 362 μL of DMSO).
- Vortex the solution until the Bromo-PEG2-bromide is completely dissolved. Gentle warming
 or sonication can be applied if necessary.[1]
- Aliquot the stock solution into smaller volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage (up to 6 months).[1]

Protocol 2: General Procedure for Bioconjugation to a Thiol-Containing Biomolecule

This protocol outlines a general method for the conjugation of **Bromo-PEG2-bromide** to a protein containing a free cysteine residue. The bromide groups react with thiol groups via an SN2 reaction to form a stable thioether bond.[5][9]

Materials:



- Thiol-containing protein (e.g., antibody, enzyme)
- 10 mM Bromo-PEG2-bromide stock solution in anhydrous DMSO
- Conjugation Buffer (e.g., 50 mM Tris-HCl, 5 mM EDTA, pH 8.0)
- Quenching Solution (e.g., 1 M N-acetylcysteine)
- Desalting column for purification

Procedure:

- Prepare the protein in the Conjugation Buffer at a suitable concentration (e.g., 1-5 mg/mL). If necessary, reduce disulfide bonds to generate free thiols and remove the reducing agent prior to conjugation.[10]
- Add the Bromo-PEG2-bromide stock solution to the protein solution to achieve the desired molar excess (e.g., 10- to 20-fold molar excess of the linker over the protein).
- Incubate the reaction mixture for 2-4 hours at room temperature or overnight at 4°C with gentle mixing.
- Stop the reaction by adding the Quenching Solution to a final concentration of 10-20 mM.
- Purify the resulting conjugate using a desalting column to remove excess linker and quenching reagent.

Safety and Handling

Personal Protective Equipment (PPE):

Wear protective gloves, a lab coat, and safety goggles with side protection.[11][12]

Handling:

 Handle Bromo-PEG2-bromide in a well-ventilated area, preferably in a chemical fume hood.[11][13]



- Avoid contact with skin and eyes. In case of contact, rinse immediately and thoroughly with water.[11]
- Do not breathe vapor or mist.[13]
- Wash hands thoroughly after handling.[13]

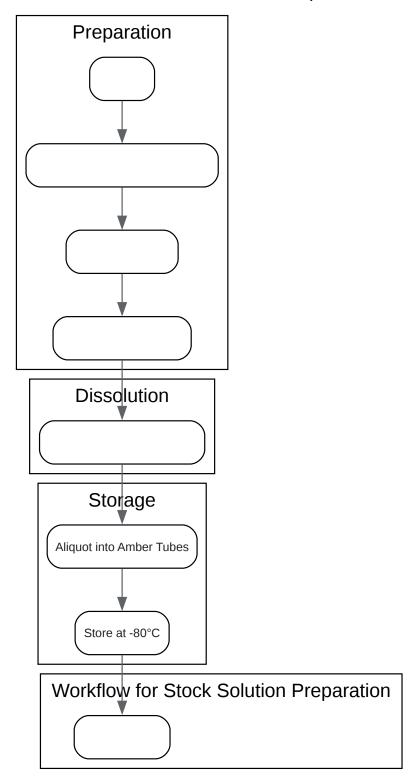
Disposal:

• Dispose of waste in accordance with local, state, and federal regulations.

Visualizing Workflows



Workflow for Stock Solution Preparation

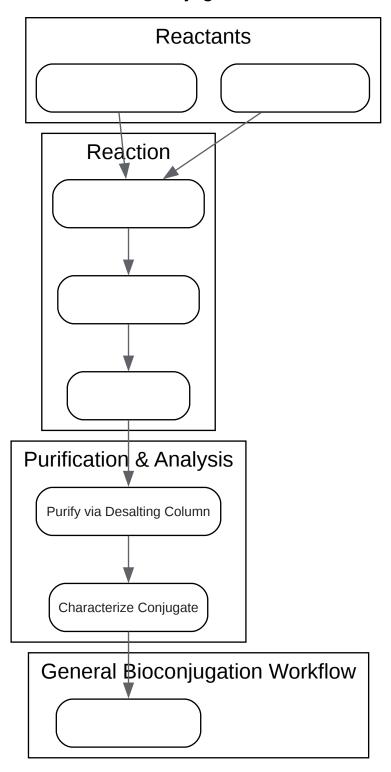


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Caption: Workflow for Preparing Bromo-PEG2-bromide Stock Solution.



General Bioconjugation Workflow

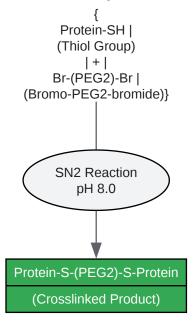


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Caption: General Workflow for Bioconjugation with Bromo-PEG2-bromide.



Chemical Relationship in Bioconjugation



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Caption: Reaction of Bromo-PEG2-bromide with Thiols.

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